

Safeguarding Your Research: Essential Protocols for Handling IMB-301

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Compound of Interest

Compound Name: IMB-301

Cat. No.: B3055334

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For laboratory professionals engaged in drug development and scientific research, ensuring a safe handling and disposal process for chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **IMB-301**, a specific HIV-1 replication inhibitor.^[1] Adherence to these guidelines is critical for personnel safety and environmental protection.

Core Safety and Handling Data

The following table summarizes key safety and storage information for **IMB-301**.

Parameter	Value	Reference
CAS Number	64009-84-3	[2]
Molecular Formula	C19H17Cl2FN2O	[2]
Molecular Weight	379.256	[2]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[2]
Storage (Powder)	-20°C	[1] [2]
Storage (in Solvent)	-80°C	[1] [2]

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, combining appropriate PPE with engineering controls, is essential when handling **IMB-301**.

Engineering Controls:

- Ventilation: Use **IMB-301** only in areas with appropriate exhaust ventilation, such as a certified chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2]

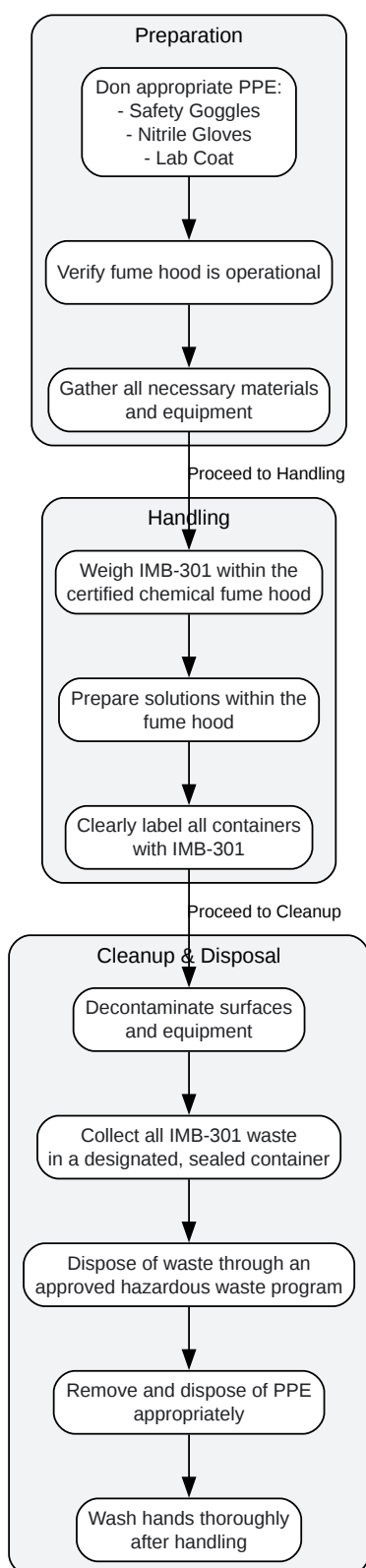
Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Body Protection: A lab coat or other protective clothing must be worn.

Procedural Guidance for Handling and Disposal

The following protocols provide step-by-step guidance for the safe handling and disposal of **IMB-301**.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **IMB-301**, from preparation to disposal.

Detailed Experimental Protocols

1. Preparation and Handling:

- Don Personal Protective Equipment (PPE): Before entering the laboratory area where **IMB-301** will be handled, put on a lab coat, chemical safety goggles, and nitrile gloves.
- Prepare Engineering Controls: Ensure you are working in an area with adequate exhaust ventilation, such as a chemical fume hood.[\[2\]](#)
- Handling Solid **IMB-301**: When weighing or otherwise handling the powdered form of **IMB-301**, take care to avoid the formation of dust.[\[2\]](#)
- Handling **IMB-301** in Solution: When working with **IMB-301** dissolved in a solvent, be mindful of potential aerosol formation.[\[2\]](#)
- Avoid Consumption: Do not eat, drink, or smoke in the area where **IMB-301** is being used.[\[2\]](#)
- Skin Contact: Avoid contact with eyes and skin.[\[2\]](#) If skin contact occurs, rinse the affected area thoroughly with large amounts of water and remove contaminated clothing.[\[2\]](#)

2. First Aid Measures:

- If Swallowed: Call a poison center or physician if you feel unwell.[\[2\]](#) Rinse your mouth with water.[\[2\]](#) Do NOT induce vomiting.[\[2\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough flushing.[\[2\]](#) Remove contact lenses if present.[\[2\]](#) Seek prompt medical attention.[\[2\]](#)
- Inhalation: If inhalation occurs, move to an area with fresh air.[\[2\]](#) If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[\[2\]](#)

3. Spill and Disposal Procedures:

- Spill Containment: In the event of a spill, collect the spillage to prevent it from entering drains or waterways.[\[2\]](#)

- **Waste Collection:** All materials contaminated with **IMB-301**, including excess compound, empty containers, and used PPE, should be collected in a designated and properly labeled hazardous waste container.
- **Disposal:** Dispose of all **IMB-301** waste through an approved waste disposal plant.[2] Adhere to all local, state, and federal regulations for hazardous waste disposal. It is imperative to avoid releasing **IMB-301** into the environment due to its high toxicity to aquatic life.[2]
- **Post-Handling:** After completing work and proper disposal, wash your hands and any exposed skin thoroughly.[2]

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References

- 1. IMB-301 - Ace Therapeutics [acetherapeutics.com]
- 2. IMB-301|64009-84-3|MSDS [dcchemicals.com]
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